

# vistusertib method validation FDA guidelines compliance

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## Compound Focus: Vistusertib

CAS No.: 1009298-59-2

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## Validated LC-MS/MS Method for Vistusertib

The table below summarizes the key parameters of a rapid and sensitive Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS) method developed for the quantitative analysis of **Vistusertib** in human plasma. This method was validated as per FDA guidance for bioanalytical methods [1].

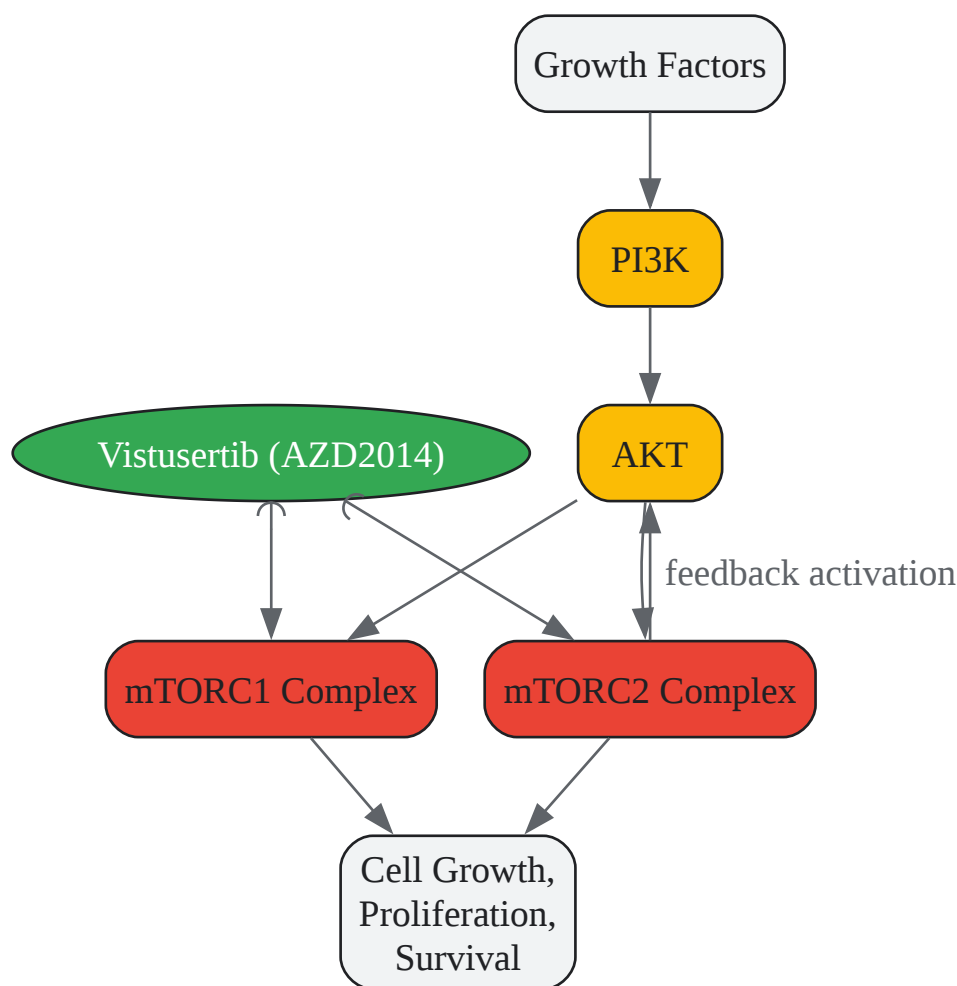
Parameter	Description
Analytical Technique	Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS)
Biological Matrix	Human heparin plasma
Sample Volume	50 µL
Sample Preparation	Protein precipitation
Analytical Column	Waters Acquity BEH C18 (2.1 x 50 mm, 1.7 µm)
Run Time	3 minutes
Calibration Curve Range	5 - 5,000 ng/mL

Parameter	Description
Lower Limit of Quantification (LLOQ)	5 ng/mL
Accuracy & Precision	Intra-day and inter-day accuracy within $\pm 11.5\%$ ; precision $\leq 9.6\%$
Internal Standard (IS)	AZD8055 (structurally similar compound)

This method is noted for being simpler and faster, with a lower limit of quantitation, compared to a previously published clinical trial method [1].

## Vistusertib's Target: The mTOR Signaling Pathway

**Vistusertib** is a highly-selective, ATP-competitive dual inhibitor of the mTORC1 and mTORC2 complexes [2] [1]. The following diagram illustrates the simplified mTOR signaling pathway and the mechanism of **Vistusertib**.



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**Diagram Title:** Vistusertib inhibits both mTORC1 and mTORC2

This mechanism of dual inhibition is distinct from earlier rapamycin analogs (like everolimus) that only inhibit mTORC1. By blocking both complexes, **Vistusertib** more completely suppresses the mTOR signaling pathway, which is often deregulated in cancers, and can overcome one mechanism of resistance to mTORC1-only inhibitors [2] [1].

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## References

1. Validation of a rapid liquid chromatography tandem mass ... [sciencedirect.com]
2. Safety and Efficacy of the mTOR Inhibitor, Vistusertib ... [pmc.ncbi.nlm.nih.gov]

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